

Technical Support Center: S-Isopropylisothiourea Hydrobromide

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Compound of Interest

Compound Name: *S-Isopropylisothiourea hydrobromide*

Cat. No.: B1662935

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the shelf life, storage, and handling of **S-Isopropylisothiourea hydrobromide**.

Frequently Asked Questions (FAQs)

Q1: What is the expected shelf life of **S-Isopropylisothiourea hydrobromide**?

A1: **S-Isopropylisothiourea hydrobromide** has an expected shelf life of at least one year when stored under the recommended conditions.[1] Some suppliers indicate a shelf life of 12 months or more if the product is stored properly.[2]

Q2: What are the optimal storage conditions for **S-Isopropylisothiourea hydrobromide**?

A2: To ensure maximum stability, **S-Isopropylisothiourea hydrobromide** solid should be stored at -20°C in a dry and dark place.[1][2][3]

Q3: How should I store stock solutions of **S-Isopropylisothiourea hydrobromide**?

A3: Stock solutions of **S-Isopropylisothiourea hydrobromide** can be stored at 0-4°C for up to one month.[2] For longer-term storage, it is recommended to refer to the Certificate of Analysis provided by the supplier.[2]

Q4: What are the visual signs of degradation for **S-Isopropylisothiourea hydrobromide**?

A4: **S-Isopropylisothiourea hydrobromide** is typically a white to off-white crystalline powder. [4][5] Any significant change in color, such as yellowing or browning, or a change in the physical state, like clumping or melting, may indicate degradation.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent or unexpected experimental results.	Degradation of S-Isopropylisothiourea hydrobromide due to improper storage or handling.	1. Verify the storage conditions and age of the compound. 2. Prepare a fresh stock solution from a new or properly stored batch of the compound. 3. Perform a quality control check on the compound if possible (e.g., melting point, HPLC).
Difficulty in dissolving the compound.	The compound may have degraded or absorbed moisture.	1. Ensure the correct solvent is being used as per solubility data (e.g., DMF, DMSO, Ethanol, PBS).[1][4] 2. Gently warm the solution or use sonication to aid dissolution. 3. If solubility issues persist, consider using a fresh vial of the compound.
Observed color change in the solid compound or solution.	This is a potential indicator of chemical degradation.	1. Discard the discolored compound or solution. 2. Use a fresh, properly stored vial of S-Isopropylisothiourea hydrobromide for your experiments.

Stability and Storage Summary

Form	Storage Temperature	Duration	Additional Notes
Solid	-20°C	≥ 1 year[1]	Store in a dry, dark place.[2]
Stock Solution	0 - 4°C	1 month[2]	Refer to the Certificate of Analysis for specific recommendations.[2]

Experimental Protocols

Protocol for Assessing the Stability of **S-Isopropylisothiourea Hydrobromide**

This protocol outlines a method to assess the stability of **S-Isopropylisothiourea hydrobromide** under specific laboratory conditions.

1. Materials:

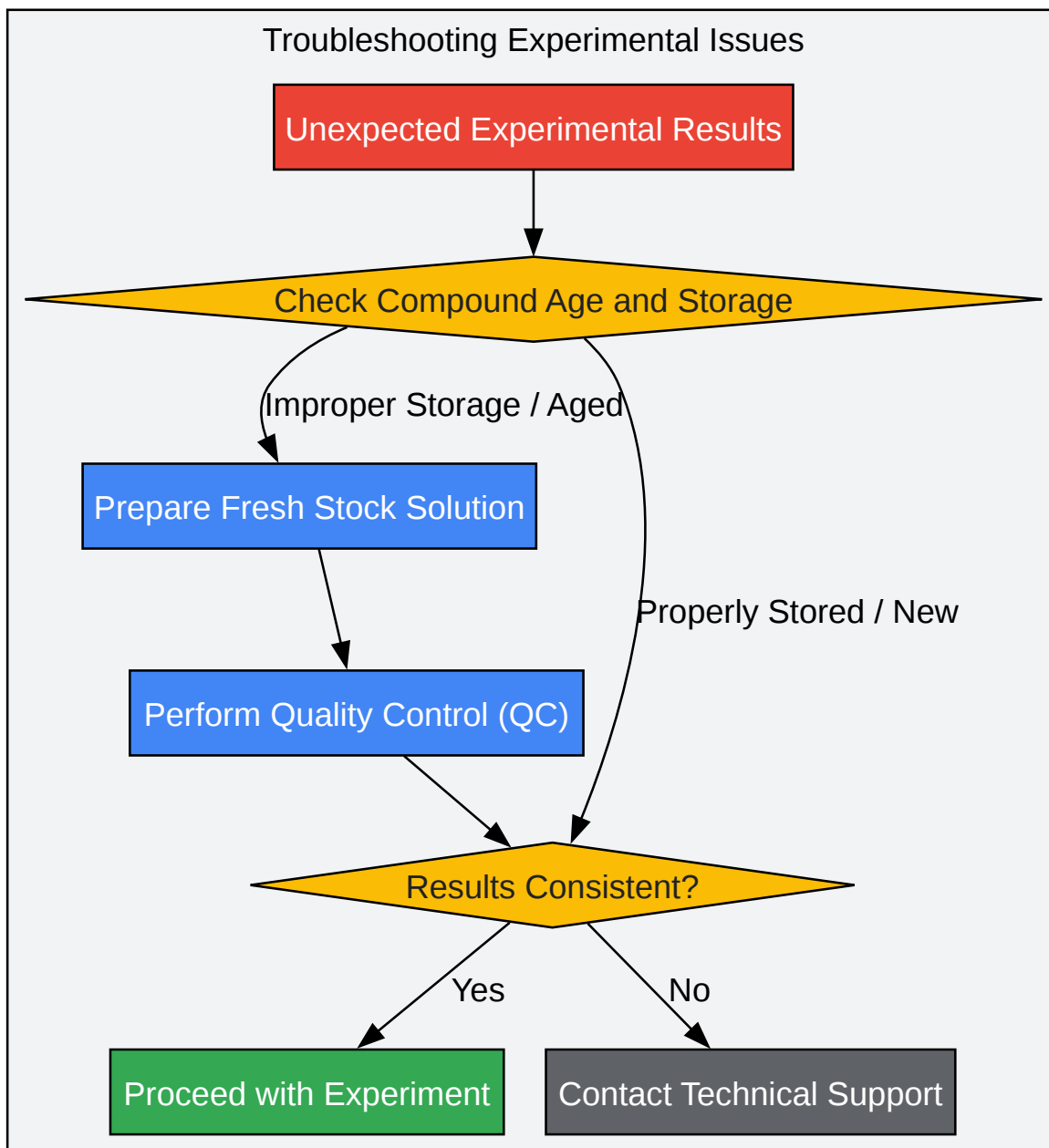
- **S-Isopropylisothiourea hydrobromide**
- Appropriate solvent (e.g., DMSO, Ethanol)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18)
- UV detector
- pH meter
- Temperature-controlled chambers/incubators

2. Procedure:

- Initial Analysis (Time 0):
- Prepare a stock solution of **S-Isopropylisothiourea hydrobromide** of a known concentration.
- Immediately analyze the solution by HPLC to determine the initial purity and peak area. This will serve as the baseline.
- Stress Conditions:
- Temperature Stress: Aliquot the stock solution into separate vials and store them at different temperatures (e.g., 4°C, room temperature, 40°C).
- Light Stress: Expose an aliquot of the stock solution to UV light or direct sunlight. Keep a control sample wrapped in aluminum foil to protect it from light.

- Time-Point Analysis:
- At predetermined time points (e.g., 24 hours, 48 hours, 1 week, 1 month), retrieve the samples from the different stress conditions.
- Analyze each sample by HPLC under the same conditions as the initial analysis.
- Data Analysis:
- Compare the chromatograms of the stressed samples to the time 0 sample.
- Look for the appearance of new peaks (degradation products) and a decrease in the peak area of the parent compound.
- Calculate the percentage of degradation over time for each condition.

Visualizations



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Caption: Troubleshooting workflow for unexpected experimental results.

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